

Alfaprostol's Bioactivity in Different Species: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Alfaprostol*
CAS No.: *74176-31-1*
Cat. No.: *B1665698*

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Abstract

Alfaprostol, a synthetic analogue of prostaglandin F2 α (PGF2 α), is a potent luteolytic agent widely utilized in veterinary medicine to synchronize estrus, induce parturition, and manage various reproductive disorders in livestock and other species. Its primary mechanism of action involves binding to the prostaglandin F2 α receptor (FP receptor), a G-protein coupled receptor, initiating a signaling cascade that leads to the regression of the corpus luteum (luteolysis) and stimulation of uterine smooth muscle contractions. This guide provides a comprehensive overview of the bioactivity of **alfaprostol** across different species, including cattle, swine, horses, and jennies. It details the quantitative effects on reproductive parameters, outlines experimental protocols for assessing its bioactivity, and illustrates the underlying signaling pathways.

Introduction

Prostaglandin F2 α and its synthetic analogues are critical tools in the management of reproduction in numerous animal species. **Alfaprostol** was developed to provide a more stable

and potent alternative to naturally occurring PGF2 α . Understanding its species-specific bioactivity is paramount for its effective and safe use in clinical practice and for the development of new therapeutic strategies. This technical guide synthesizes available data on **alfaprostol**'s quantitative effects, experimental methodologies for its evaluation, and its molecular mechanism of action.

Quantitative Bioactivity of Alfaprostol

The bioactivity of **alfaprostol** varies significantly across species, influencing the effective dosage and the physiological response. The following tables summarize the quantitative data on the use and effects of **alfaprostol** in cattle, swine, horses, and jennies. Direct comparative in vitro data such as binding affinities (K_i) and potency (EC₅₀) for **alfaprostol** across these species are not readily available in the public domain.

Table 1: Alfaprostol Dosage and Efficacy in Cattle

Application	Breed	Dosage	Route of Administration	Observed Effect	Citation
Estrus Synchronization / Luteolysis	Brahman cows and heifers	≥0.75 mg/100 kg body weight	Intramuscular	Induced luteolysis and estrus.	[1]
Postpartum Reproductive Efficiency	Brahman cows and heifers	5 mg	Intramuscular	On Day 32 postpartum, shortened postpartum interval and increased pregnancy rate.	
Treatment of Endometritis	Dairy cows	Single injection (dosage not specified)	Intramuscular	Effective in 74% of cases.	

Table 2: Alfaprostol Dosage and Efficacy in Swine

Application	Breed	Dosage	Route of Administration	Observed Effect	Citation
Induction of Parturition	Multiparous crossbred sows	1 mg, 2 mg, or 3 mg	Intramuscular	Successfully induced parturition the following day in the majority of sows.	[2]
Induction of Parturition	Multiparous sows	2 mg	Intramuscular	Mean interval from injection to birth of the first piglet was 25.17 ± 4.12 hours. 83% of sows farrowed between 22 and 30 hours post-injection.	[3][4]

Table 3: Alfaprostol Dosage and Efficacy in Horses (Mares)

Application	Breed	Dosage	Route of Administration	Observed Effect	Citation
Estrus Synchronization	Not specified	Not specified	Intramuscular	Recommended for scheduling of estrus for planned breeding.	[5]
Uterine Myotonic	Light-horse breed	Not specified	Not specified	Increased uterine pressure beginning 7 to 15 minutes post-injection.	

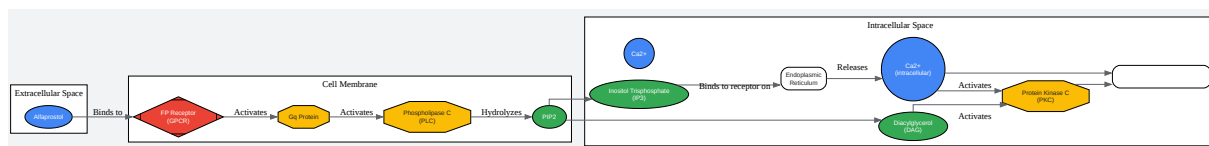
Table 4: Alfaprostol Dosage and Efficacy in Jennies

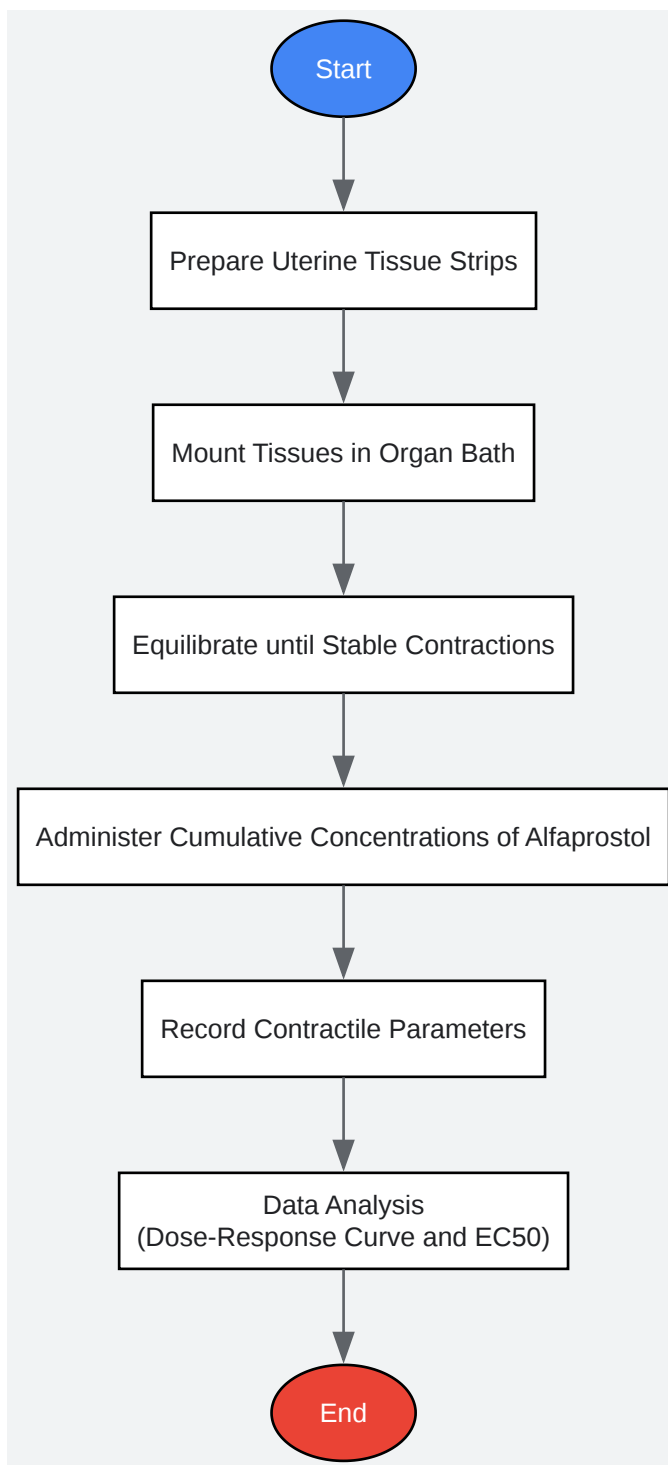
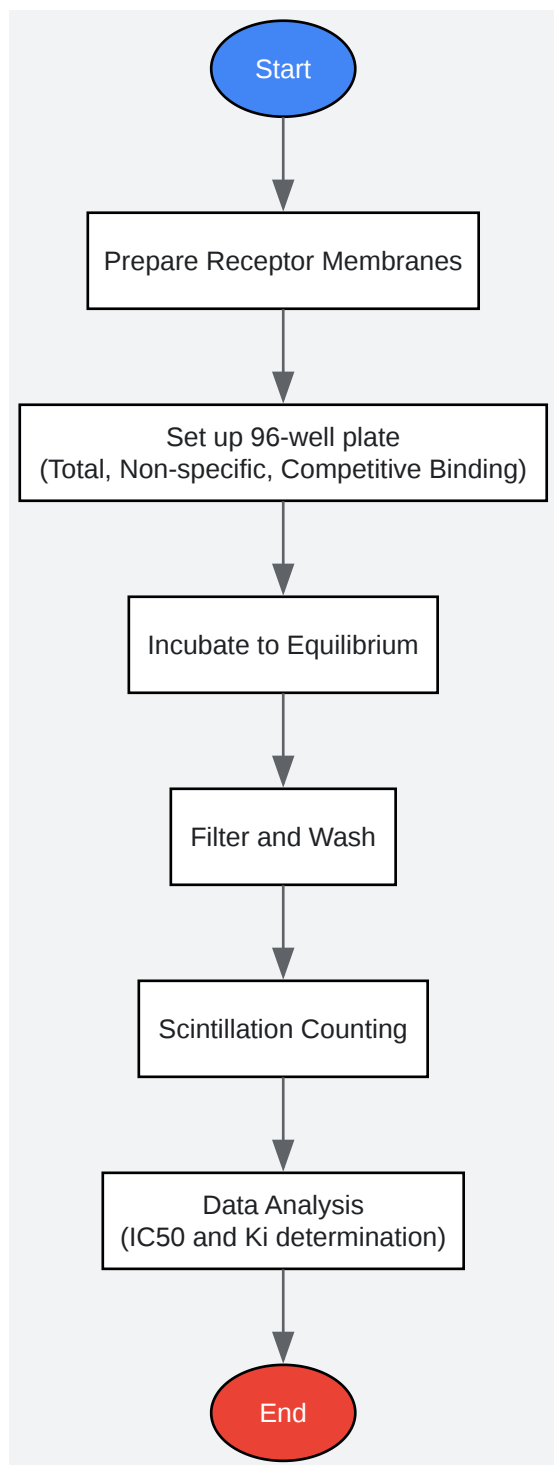
Application	Breed	Dosage	Route of Administration	Observed Effect	Citation
Induction of Luteolysis	Not specified	3 mg	Intramuscular	Ineffective at inducing complete luteolysis on day 3 post-ovulation.	[6]
Induction of Luteolysis	Not specified	3 mg	Intramuscular	Effective at inducing complete luteolysis on day 6 post-ovulation, significantly reducing the interovulatory interval.	[6]

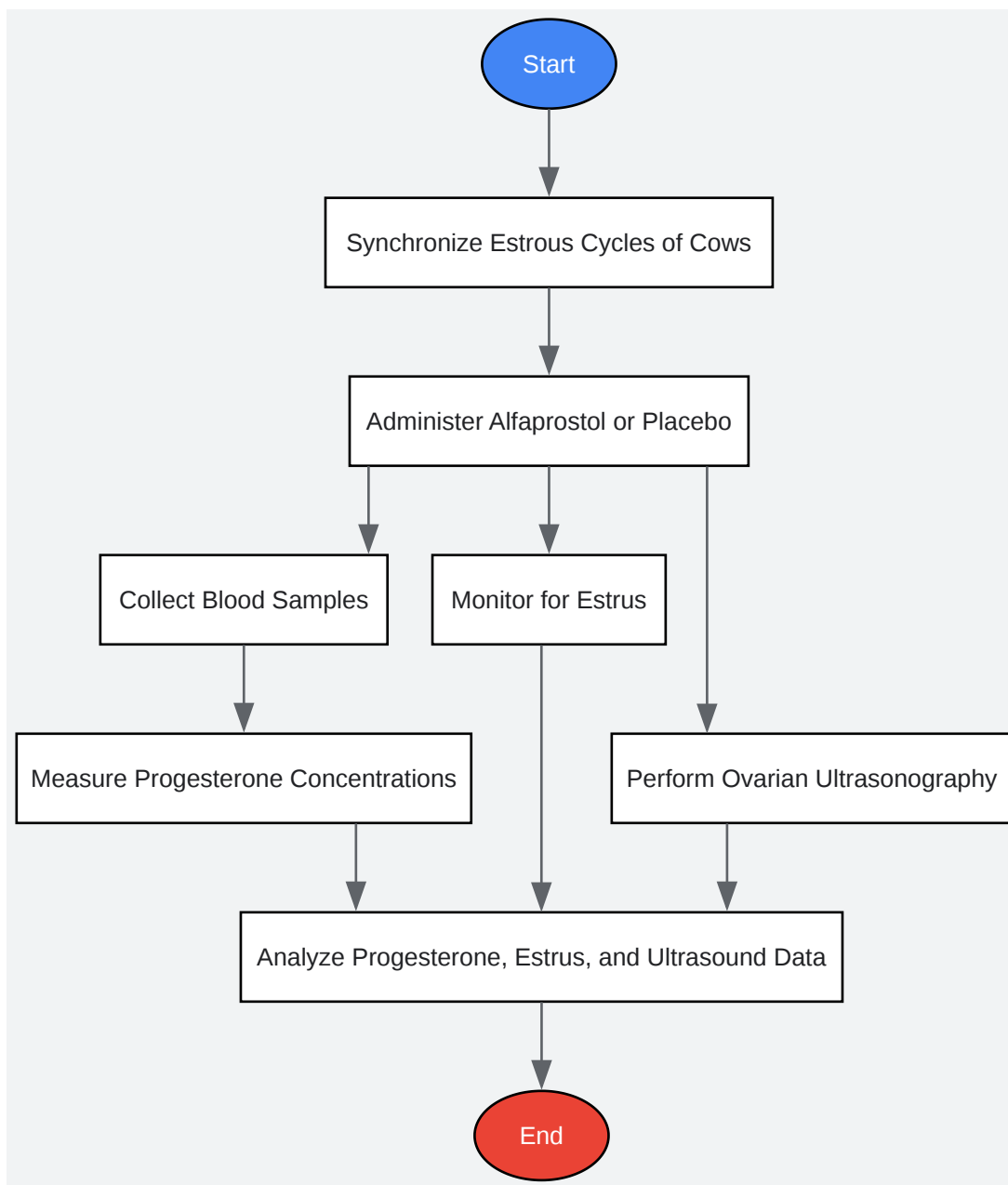
Mechanism of Action and Signaling Pathway

Alfaprostol, as a PGF₂α analogue, exerts its biological effects by binding to and activating the prostaglandin F₂α receptor (FP receptor). This receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq alpha subunit.

Upon binding of **alfaprostol** to the FP receptor, the Gq protein is activated, which in turn activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium (Ca²⁺) into the cytoplasm. The increase in intracellular calcium, along with the activation of protein kinase C (PKC) by DAG, triggers the downstream cellular responses, including luteolysis and smooth muscle contraction.







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